Experimental setup for phosphorylation reactions using diphenyl phosphates

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Compound of Interest

Compound Name:	*(4-Bromophenyl)methyl diphenyl phosphate*
CAS No.:	*101868-29-5*
Cat. No.:	*B2906953*

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Topic: Experimental Setup for Phosphorylation Reactions Using Diphenyl Phosphates

For Researchers, Scientists, and Drug Development Professionals

Abstract

Phosphorylation is a cornerstone of biological regulation and a critical transformation in synthetic organic chemistry and drug development.[1][2][3] The introduction of a phosphate moiety can significantly alter a molecule's solubility, stability, and biological activity, making it a key strategy in the creation of prodrugs.[4][5] Among the various phosphorylating agents, diphenyl phosphates, particularly diphenyl phosphoryl chloride (DPPCl), stand out as highly versatile and efficient reagents.[6][7] They enable the phosphorylation of a wide range of nucleophiles, including alcohols, phenols, and amines, under relatively mild conditions.[7][8] This guide provides a detailed overview of the mechanistic principles, applications, and comprehensive, step-by-step protocols for conducting phosphorylation reactions using diphenyl

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phosphoryl chloride. It is intended to equip researchers with the practical knowledge required to successfully implement this methodology in their synthetic workflows.

The Role and Mechanism of Diphenyl Phosphoryl Chloride (DPPCl)

Diphenyl phosphoryl chloride, $(C_6H_5O)_2POCl$, is a powerful phosphorylating agent valued for its high reactivity and versatility.[6][8] The core principle of its function lies in the activation of a hydroxyl group (or other nucleophile) to form a highly reactive intermediate, which readily leads to the formation of a phosphate ester.

Mechanistic Pathway

The reaction proceeds via a two-step mechanism involving the formation of a mixed phosphoric anhydride intermediate.[7] This process is typically facilitated by a non-nucleophilic base, such as pyridine or triethylamine (TEA), which serves both as a catalyst and an acid scavenger for the HCl generated.

- Activation: The substrate's hydroxyl group, in the presence of a base, performs a nucleophilic attack on the highly electrophilic phosphorus atom of DPPCl.
- Intermediate Formation: This initial attack displaces the chloride ion, forming a reactive diphenyl phosphate ester intermediate.
- Deprotection (Optional): The resulting diphenyl phosphate ester is often stable. However, the phenyl groups can also serve as protecting groups that can be selectively removed, typically via catalytic hydrogenation, to yield the corresponding monophenyl phosphate or the free phosphoric acid.[9]

This mechanism allows for the efficient phosphorylation of even sterically hindered alcohols.[7]

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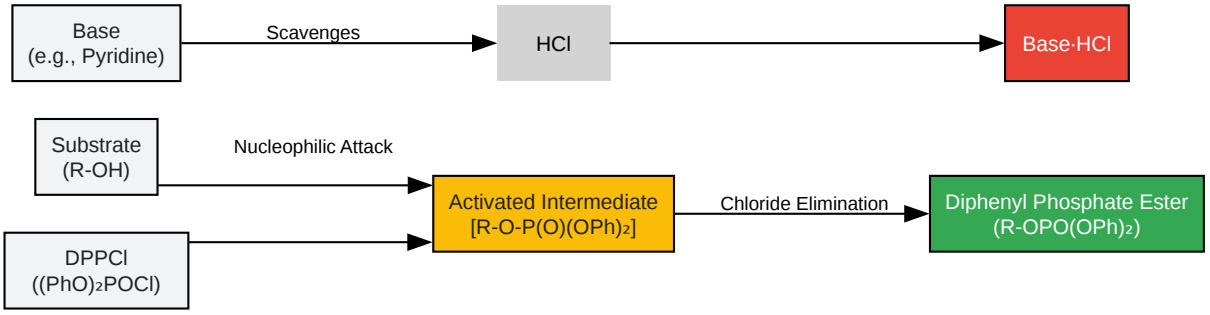


Figure 1: General Mechanism of Alcohol Phosphorylation using DPPCl

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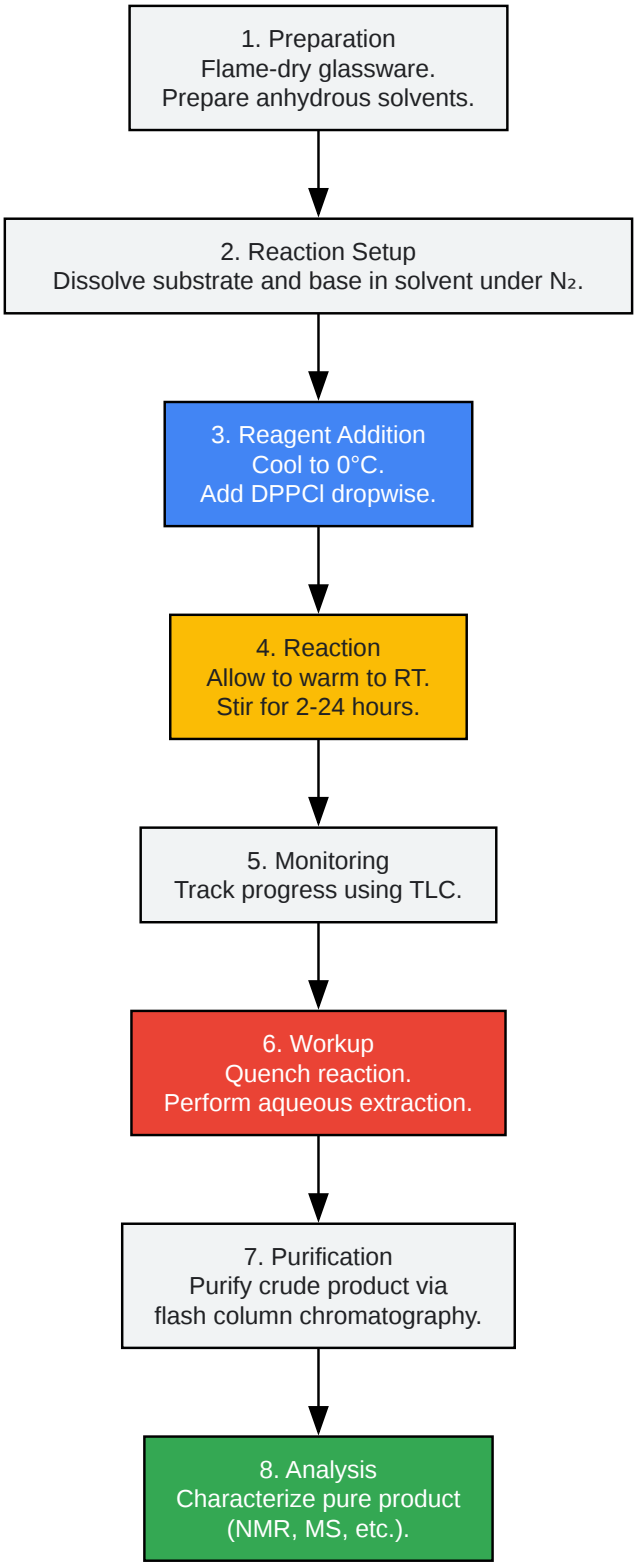


Figure 2: General Experimental Workflow for Phosphorylation

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